

CdnP-IN-1 reconstitution and storage instructions

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Compound of Interest

Compound Name: CdnP-IN-1

Cat. No.: B15577983

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Application Notes and Protocols: CdnP-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

CdnP-IN-1 (also known as C82) is a potent inhibitor of Mycobacterium tuberculosis (Mtb) cyclic dinucleotide phosphodiesterase (CdnP).[1] This enzyme is responsible for the hydrolysis of the second messenger molecule cyclic di-AMP (c-di-AMP). By inhibiting CdnP, **CdnP-IN-1** disrupts the signaling pathways that regulate crucial physiological processes in M. tuberculosis, making it a valuable tool for research into novel anti-tuberculosis therapies. These application notes provide detailed instructions for the reconstitution, storage, and handling of **CdnP-IN-1** to ensure its stability and optimal performance in experimental settings.

Product Information

Parameter	Value	Reference
Synonyms	C82	[1]
CAS Number	691862-35-8	[1]
Molecular Formula	C ₁₇ H ₁₇ N ₃ O ₃ S	
Molecular Weight	343.4 g/mol	
Purity	≥98%	
Supplied As	A crystalline solid	[1]

Reconstitution and Storage

Proper reconstitution and storage are critical to maintaining the activity and stability of **CdnP-IN-1**.

Reconstitution

CdnP-IN-1 is soluble in organic solvents and sparingly soluble in aqueous buffers.[\[1\]](#)

Protocol for Preparing a Stock Solution:

- Solvent Selection: For initial reconstitution, use an organic solvent such as Dimethyl Sulfoxide (DMSO) or Dimethyl Formamide (DMF). **CdnP-IN-1** is soluble in these solvents at approximately 30 mg/mL.[\[1\]](#)
- Inert Gas: Before opening the vial, it is recommended to purge the solvent of choice with an inert gas (e.g., argon or nitrogen) to minimize oxidation.[\[1\]](#)
- Dissolving the Compound:
 - Carefully open the vial containing the crystalline solid.
 - Add the desired volume of the organic solvent to the vial to achieve the target concentration.
 - Gently vortex or sonicate the vial until the solid is completely dissolved.

Protocol for Preparing Aqueous Solutions:

For experiments requiring an aqueous solution, it is recommended to first prepare a concentrated stock solution in DMSO and then dilute it with the aqueous buffer of choice.^[1]

- Prepare a concentrated stock solution of **CdnP-IN-1** in DMSO as described above.
- Perform a serial dilution of the DMSO stock solution into your aqueous buffer (e.g., PBS, pH 7.2) to reach the desired final concentration.
- Note on Aqueous Solubility: **CdnP-IN-1** has a solubility of approximately 0.16 mg/mL in a 1:5 solution of DMSO:PBS (pH 7.2).^[1] Ensure the final concentration in your aqueous buffer does not exceed its solubility limit to avoid precipitation.

Storage

Stock Solutions:

- Short-term Storage: Store stock solutions in DMSO or DMF at -20°C for up to one month.
- Long-term Storage: For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to six months.

Aqueous Solutions:

- It is not recommended to store aqueous solutions of **CdnP-IN-1** for more than one day.^[1] Prepare fresh aqueous solutions for each experiment.

Solid Compound:

- The crystalline solid, as supplied, should be stored at -20°C. Under these conditions, it is stable for at least four years.^[1]

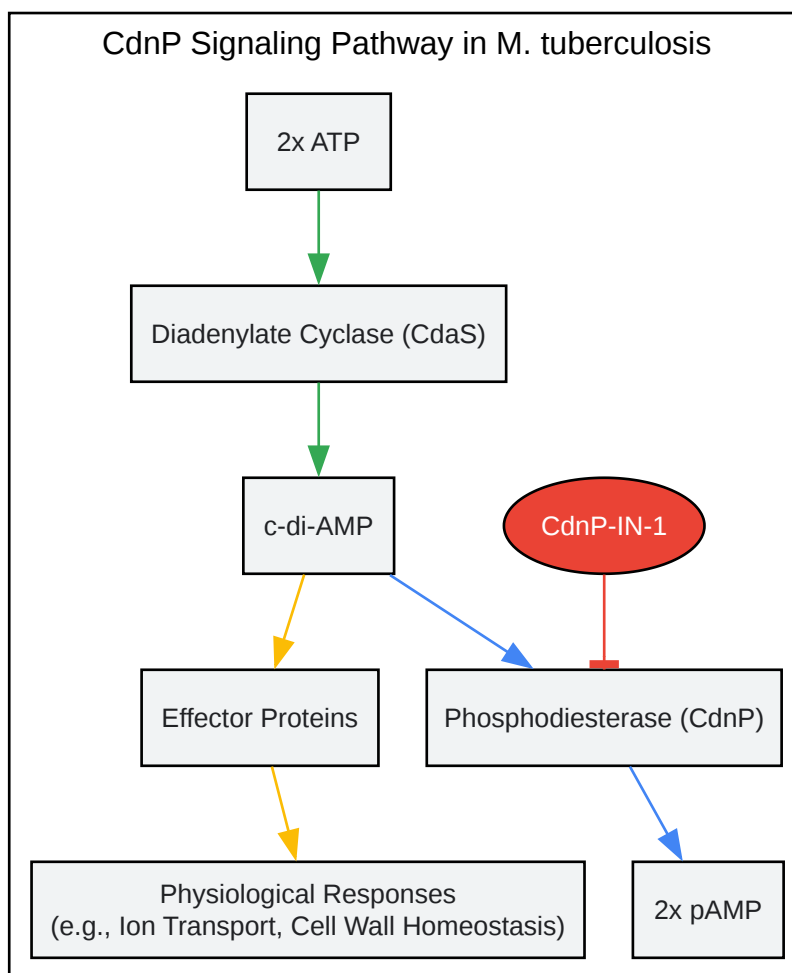
Storage Condition	Recommended Temperature	Duration
Crystalline Solid	-20°C	≥ 4 years ^[1]
Organic Stock Solution (DMSO/DMF)	-20°C	≤ 1 month
-80°C	≤ 6 months	
Aqueous Solution	4°C	≤ 1 day ^[1]

Experimental Protocols

In Vitro CdnP Inhibition Assay

This protocol provides a general workflow for assessing the inhibitory activity of **CdnP-IN-1** against M. tuberculosis CdnP.





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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